

Spectroscopic Characterization of 5-Bromo-2-vinylpyrimidine: A Technical Guide

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Compound of Interest

Compound Name: **5-Bromo-2-vinylpyrimidine**

Cat. No.: **B1523976**

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of **5-Bromo-2-vinylpyrimidine**, a heterocyclic compound of interest in medicinal chemistry and materials science. Due to the limited availability of published experimental data for this specific molecule, this guide synthesizes predicted data, experimental findings for structurally analogous compounds, and foundational spectroscopic principles to offer researchers a robust framework for its identification and characterization. We will delve into the expected features in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses, providing both theoretical understanding and practical insights for laboratory professionals.

Introduction: The Significance of 5-Bromo-2-vinylpyrimidine

5-Bromo-2-vinylpyrimidine belongs to the pyrimidine class of heterocyclic compounds, which are core structures in numerous biologically active molecules, including nucleic acids and various pharmaceuticals. The presence of a bromine atom and a vinyl group on the pyrimidine ring imparts unique reactivity, making it a valuable building block for the synthesis of more complex molecular architectures through cross-coupling reactions and polymerization. Accurate spectroscopic characterization is the cornerstone of ensuring the purity and structural integrity of **5-Bromo-2-vinylpyrimidine** for its successful application in research and development.

Molecular Structure and Predicted Properties

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data.

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